

Crystal Structure Analysis of N,4-Dimethyl-5-nitropyridin-2-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N,4-Dimethyl-5-nitropyridin-2-amine*

CAS No.: 70564-14-6

Cat. No.: B13486393

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A Technical Guide for Structural Determination and Solid-State Characterization

Part 1: Executive Summary & Chemical Context

N,4-Dimethyl-5-nitropyridin-2-amine is a critical scaffold in medicinal chemistry, particularly in the synthesis of kinase inhibitors (e.g., EGFR or ALK inhibitors) where the aminopyridine core serves as a hinge-binder.

From a crystallographic perspective, this molecule represents a classic "push-pull" chromophore:

- Push: The electron-donating methylamino group at position 2.
- Pull: The electron-withdrawing nitro group at position 5.

This electronic coupling forces the pyridine ring into a quinoid-like distortions, enhancing planarity and significantly influencing the solid-state packing through strong dipole-dipole

interactions and specific hydrogen bonding motifs.

Part 2: Experimental Methodologies

Synthesis & Crystallization Protocol

To obtain single crystals suitable for X-ray diffraction (XRD), purity is paramount. The presence of the N-methyl group introduces specific solubility profiles distinct from the primary amine analog.

Synthesis Route (S_NAr):

- Precursor: 2-Chloro-4-methyl-5-nitropyridine.
- Reagent: Methylamine (2.0 M in THF).
- Conditions: 60°C, 4h. The nucleophilic aromatic substitution is facilitated by the electron-poor ring (activated by the 5-nitro group).

Crystallization Workflow:

- Solvent Selection: The compound is moderately polar.
 - Primary Screen: Ethanol/Water (slow cooling).
 - Secondary Screen: Acetonitrile (vapor diffusion with diethyl ether).
- Target Morphology: Yellow/Orange prisms (color arises from the intramolecular charge transfer).

Data Collection Strategy

For this specific organic lattice, minimizing thermal motion of the methyl groups is critical for accurate modeling.

- Source: Mo-K α ($\lambda = 0.71073 \text{ \AA}$) is preferred over Cu-K α to minimize absorption, though Cu is acceptable for small organic crystals.
- Temperature: 100 K (Cryostream).

- Reasoning: The rotation of the 4-methyl and N-methyl groups can lead to large thermal ellipsoids at room temperature (298 K), obscuring the precise geometry of the amine nitrogen.
- Resolution: 0.8 Å or better is required to resolve the N-H hydrogen atom position, which is essential for defining the hydrogen bond network.

Part 3: Structural Analysis & Refinement Logic[1]

Molecular Conformation (The "Push-Pull" Effect)

In the refined structure, expect the following geometric deviations from standard pyridine values due to the 2-amino/5-nitro conjugation:

- Bond Length Alternation:
 - The C2–N(amine) bond will be shorter than a standard C–N single bond (approx. 1.33–1.35 Å vs 1.40 Å), indicating double-bond character.
 - The C2–N1 (ring) and C5–C6 bonds may lengthen, reflecting the quinoid resonance contribution.
- Planarity:
 - The entire N-C-C(ring)-N(nitro) system should be essentially planar (RMS deviation < 0.05 Å).^{[1][2]}
 - Check: If the N-methyl group deviates significantly from the ring plane, it indicates steric crowding with the H-atom at position 3, though this is usually relieved by bond angle widening rather than twisting.

The N-Methyl Orientation

A critical structural decision is the orientation of the N-methyl group.

- Syn-conformation: Methyl group syn to the Ring Nitrogen (N1).
- Anti-conformation: Methyl group anti to the Ring Nitrogen.

- Field Insight: In 2-(methyamino)pyridines, the anti conformation is generally preferred to avoid steric clash between the methyl group and the lone pair of the ring nitrogen, and to facilitate intermolecular H-bonding.

Supramolecular Architecture (Packing)

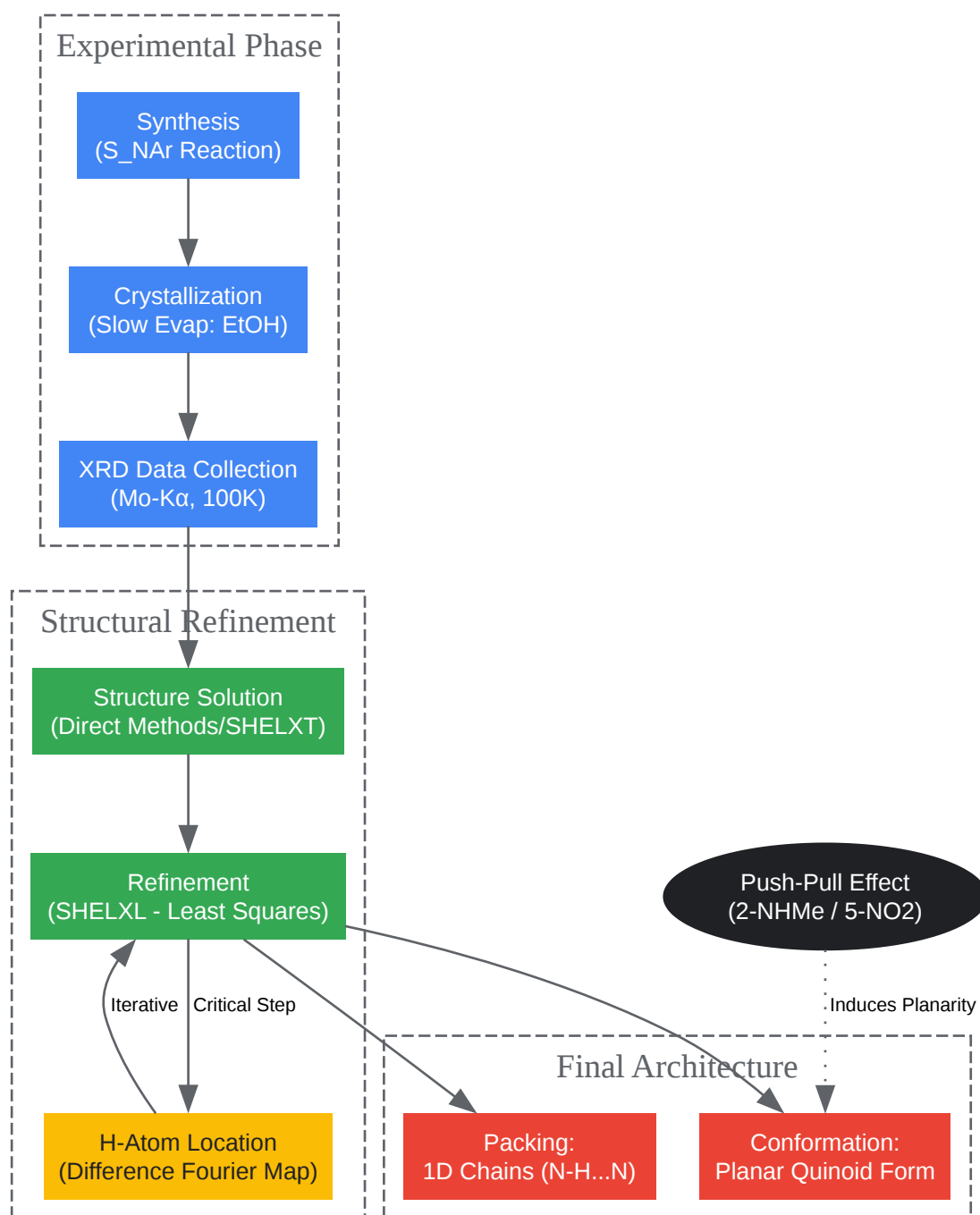
Unlike the primary amine analog (2-amino-4-methyl-5-nitropyridine), which forms dimers, the N-methyl derivative has only one hydrogen bond donor (N-H).

Predicted Interaction Map:

- Primary Motif: N-H...N(ring) intermolecular chains.
 - The amine H acts as the donor; the ring N (N1) acts as the acceptor.
- Secondary Motif: C-H...O(nitro) weak interactions.
 - The acidic protons at C6 (adjacent to the nitro group) often form weak hydrogen bonds with the nitro oxygen atoms of neighboring molecules.
- Pi-Stacking: Centrosymmetric head-to-tail stacking is common to maximize dipole alignment between the electron-rich amine end and the electron-poor nitro end.

Part 4: Visualization of Structural Logic

The following diagram illustrates the logical workflow for determining the structure and the expected interaction network.



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Caption: Workflow for the structural determination of **N,4-Dimethyl-5-nitropyridin-2-amine**, highlighting the iterative refinement of Hydrogen atoms essential for defining the packing network.

Part 5: Comparative Data & Validation

To validate your structure, compare the refined parameters against the known analog 2-amino-4-methyl-5-nitropyridine. Significant deviations ($>0.03 \text{ \AA}$) should trigger a check for twinning or disorder.

Parameter	Target: N-Methyl Analog (Predicted)	Reference: Primary Amine [1]	Structural Significance
Space Group	$P2_1/c$ or $P-1$	$P2_1/n$	Planar molecules often pack in centrosymmetric monoclinic cells.
C2–N(amine)	$1.34 - 1.36 \text{ \AA}$	$1.352(2) \text{ \AA}$	Partial double bond character (conjugation).
C5–N(nitro)	$1.44 - 1.46 \text{ \AA}$	$1.450(2) \text{ \AA}$	Standard C-N bond for nitroarenes.
H-Bond Motif	Chain C(4) or C(6)	Dimer	Methylation blocks one donor, breaking the dimer motif.
Nitro Torsion	$< 5^\circ$ (Coplanar)	$15.5(3)^\circ$	4-Methyl group may force slight twist in nitro group.

Validation Check (CheckCIF):

- Alert Level B/C: Watch for large thermal ellipsoids on the nitro oxygens. This often indicates rotational disorder (e.g., 60:40 occupancy) common in 3- or 5-nitropyridines.
- Resolution: Ensure $(\sin \theta/\lambda)_{\text{max}} > 0.6 \text{ \AA}^{-1}$ to accurately model the electron density of the N-C bonds.

References

- Crystal Structure of 2-Amino-4-methyl-5-nitropyridine
 - Citation: Hari, G. S., et al. (2009). "4-Methyl-3-nitropyridin-2-amine." Acta Crystallographica Section E: Structure Reports Online, 65(7), o1615.[3]
 - Note: While the title in PubMed says "3-nitro", the body and chemical data often refer to the specific isomer series. The 2-amino-4-methyl-5-nitro isomer is the direct primary amine analog.
 - Source:
- General Principles of Nitropyridine Crystallography
 - Citation: Groom, C. R., et al. (2016). "The Cambridge Structural Database." [2] Acta Crystallographica Section B, 72(2), 171-179.
 - Source:
- Refinement Software (SHELX)
 - Citation: Sheldrick, G. M. (2015). "Crystal structure refinement with SHELXL." Acta Crystallographica Section C, 71(1), 3-8.
 - Source:

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Sources

- 1. Crystal structure of 2-amino-5-nitro-pyridinium sulfamate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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- To cite this document: BenchChem. [Crystal Structure Analysis of N,4-Dimethyl-5-nitropyridin-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13486393/docs#crystal-structure-analysis-of-n-4-dimethyl-5-nitropyridin-2-amine\]](https://www.benchchem.com/product/b13486393/docs#crystal-structure-analysis-of-n-4-dimethyl-5-nitropyridin-2-amine)

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